

CAS Number and chemical identifiers for 2-Ethyl-5-methylhexanamide

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Compound of Interest

Compound Name: 2-Ethyl-5-methylhexanamide

Cat. No.: B1211977

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In-Depth Technical Guide: 2-Ethyl-5-methylhexanamide

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available chemical information for **2-Ethyl-5-methylhexanamide**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental protocols, specific biological activity data, and associated signaling pathways for this compound are not publicly available at this time. The information presented herein is based on computed data and general chemical knowledge.

Core Chemical Identifiers

A clear identification of a chemical compound is fundamental for all research and development activities. The following table summarizes the key identifiers for **2-Ethyl-5-methylhexanamide**.

[1]

Identifier	Value
CAS Number	102450-10-2
IUPAC Name	2-ethyl-5-methylhexanamide
Molecular Formula	C ₉ H ₁₉ NO
Molecular Weight	157.25 g/mol
InChI	InChI=1S/C ₉ H ₁₉ NO/c1-4-8(9(10)11)6-5-7(2)3/h7-8H,4-6H ₂ ,1-3H ₃ ,(H ₂ ,10,11)
InChIKey	MXZJHUFDPDEROD-UHFFFAOYSA-N
Canonical SMILES	<chem>CCC(CCC(C)C)C(=O)N</chem>
PubChem CID	59353

Computed Physicochemical Properties

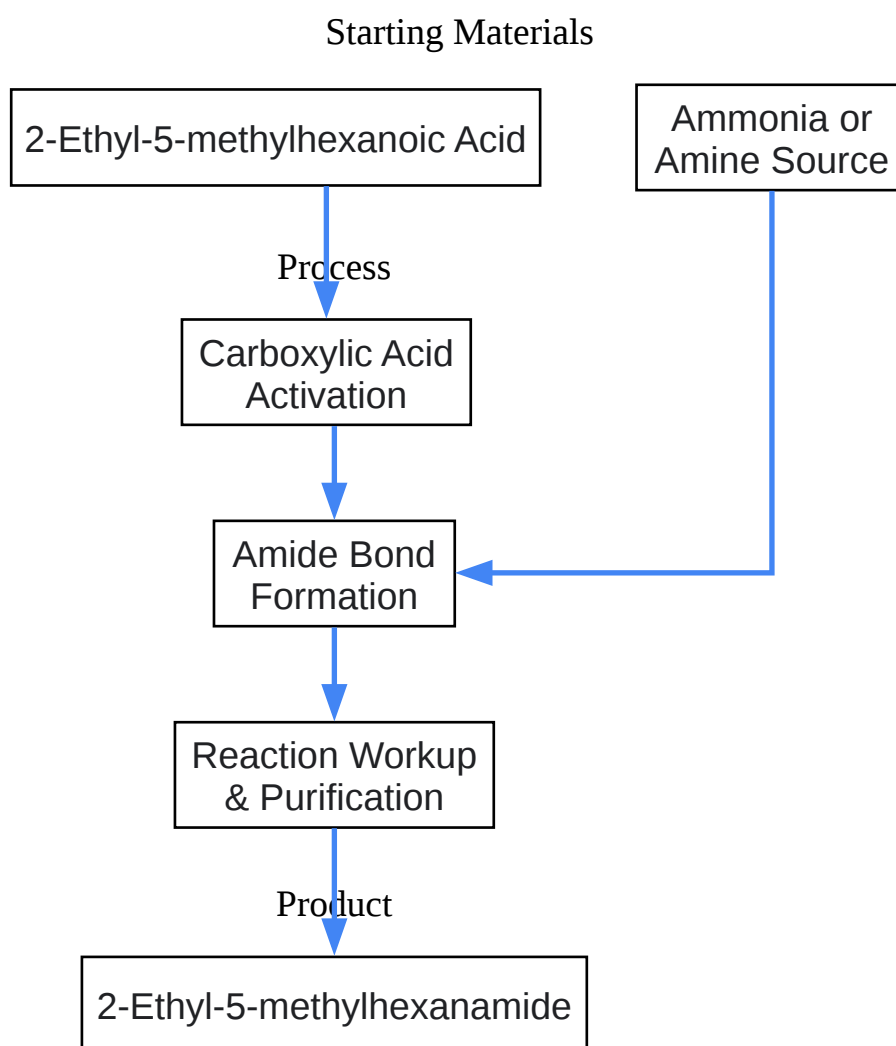
The following table presents computed physicochemical properties for **2-Ethyl-5-methylhexanamide**. These values are predicted by computational models and have not been experimentally verified.^[1]

Property	Value
XLogP3	2.2
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	5
Exact Mass	157.146664230
Monoisotopic Mass	157.146664230
Topological Polar Surface Area	43.1 Å ²
Heavy Atom Count	11
Complexity	121

Synthesis and Experimental Protocols

Currently, there are no specific, publicly available, detailed experimental protocols for the synthesis of **2-Ethyl-5-methylhexanamide**. General methods for the synthesis of aliphatic amides, such as the amidation of a corresponding carboxylic acid (2-Ethyl-5-methylhexanoic acid) or the hydrolysis of a nitrile, could theoretically be employed. However, without experimental validation, optimal reaction conditions, and purification methods remain undetermined.

A general workflow for a potential synthesis via amidation of the corresponding carboxylic acid is outlined below.



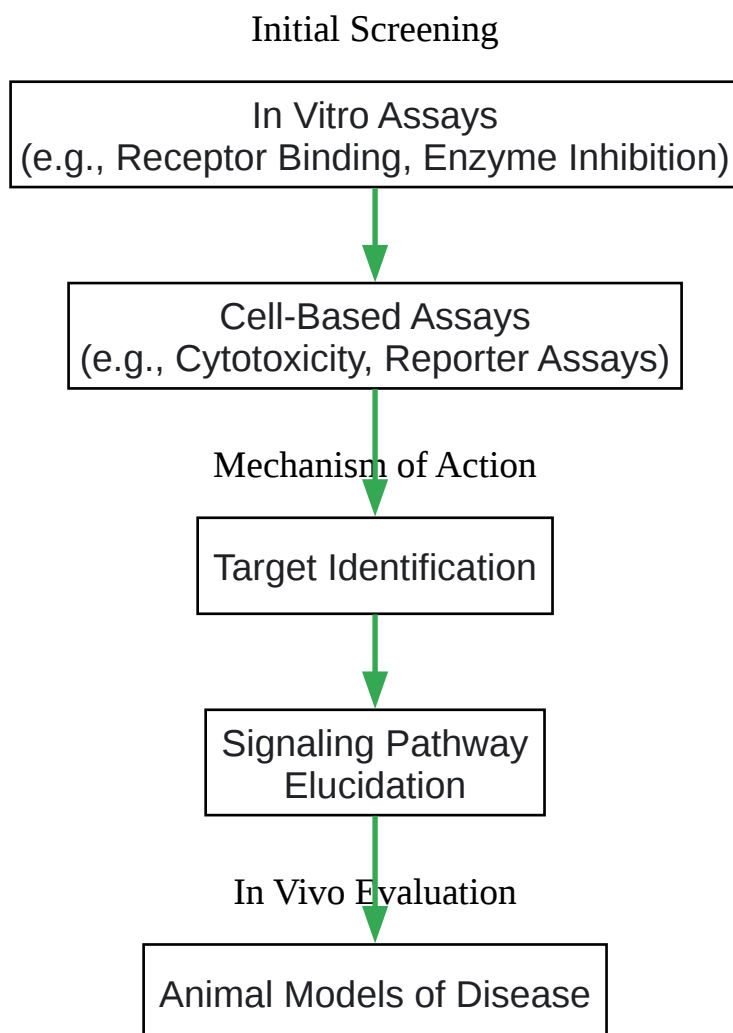
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Caption: A potential synthetic workflow for **2-Ethyl-5-methylhexanamide**.

Biological Activity and Signaling Pathways

There is no specific information in the public domain regarding the biological activity or potential signaling pathway interactions of **2-Ethyl-5-methylhexanamide**. Aliphatic amides as a broad class of compounds exhibit a wide range of biological activities. For instance, some fatty acid amides act as signaling molecules, interacting with cannabinoid receptors or having sleep-inducing effects. However, it is not possible to extrapolate these general activities to **2-Ethyl-5-methylhexanamide** without specific experimental data.

The logical relationship for investigating the biological activity of a novel compound like **2-Ethyl-5-methylhexanamide** would typically follow the workflow illustrated below.



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Caption: A standard workflow for determining the biological activity of a compound.

Conclusion

2-Ethyl-5-methylhexanamide is a defined chemical entity with established identifiers and computed properties. However, a significant gap exists in the scientific literature regarding its synthesis, experimental validation of its properties, and its biological effects. Further research is required to elucidate these aspects. The information provided in this guide is intended to serve as a foundational reference for researchers and professionals interested in this compound.

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References

- 1. 2-Ethyl-5-methylhexanamide | C₉H₁₉NO | CID 59353 - PubChem [pubchem.ncbi.nlm.nih.gov]
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